

Application Notes and Protocols for CatD-IN-1 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the use of **CatD-IN-1**, a selective inhibitor of Cathepsin D (CatD), in various cell culture experiments. This document is intended to assist researchers in investigating the role of Cathepsin D in cellular processes such as apoptosis, autophagy, and signaling pathways.

Introduction to CatD-IN-1

CatD-IN-1 is a non-peptidic small molecule inhibitor of the lysosomal aspartic protease Cathepsin D.[1] It exhibits potent inhibitory activity against CatD, making it a valuable tool for studying the physiological and pathological functions of this enzyme. Cathepsin D is implicated in a variety of cellular processes, and its dysregulation has been linked to diseases such as cancer and neurodegenerative disorders.[2]

Biochemical and Physical Properties of CatD-IN-1



Property	Value	Reference
IC50	0.44 μΜ	[3]
Molecular Formula	C18H18Cl2N4O5	[3]
Molecular Weight	441.27 g/mol	[3]
Appearance	Solid powder	[3]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[3]

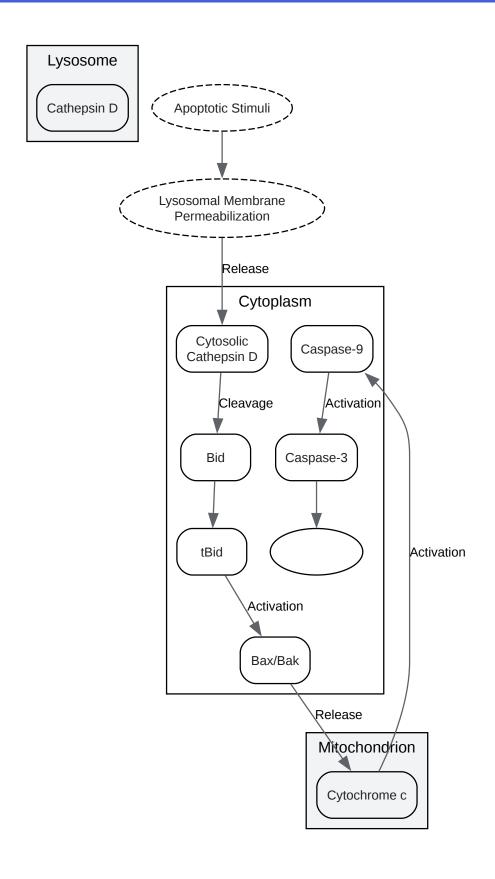
Signaling Pathways Involving Cathepsin D

Cathepsin D is a key player in several signaling cascades, influencing cell fate and function. Understanding these pathways is crucial for designing and interpreting experiments using **CatD-IN-1**.

Cathepsin D in Apoptosis

Cathepsin D can regulate both the intrinsic and extrinsic pathways of apoptosis.[1][4] Upon certain stimuli, it can be released from the lysosome into the cytoplasm, where it can cleave Bid to truncated Bid (tBid). tBid then translocates to the mitochondria, inducing the release of cytochrome c and initiating the caspase cascade.[2]





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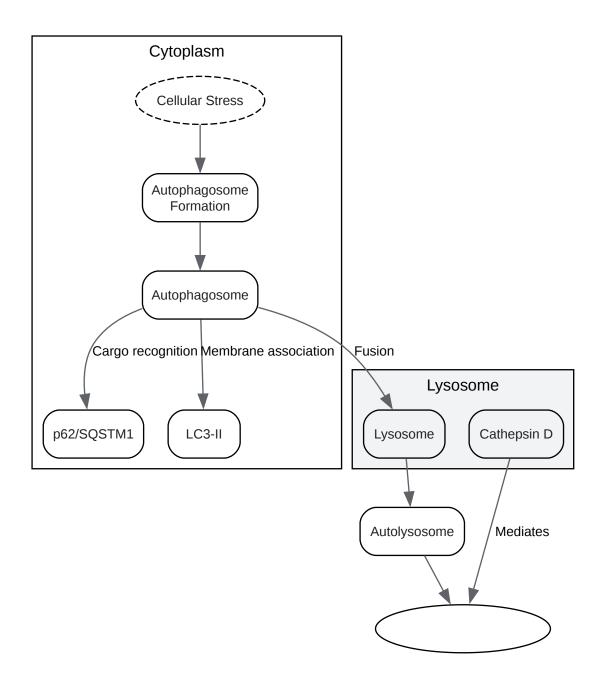
Caption: Cathepsin D-mediated intrinsic apoptosis pathway.



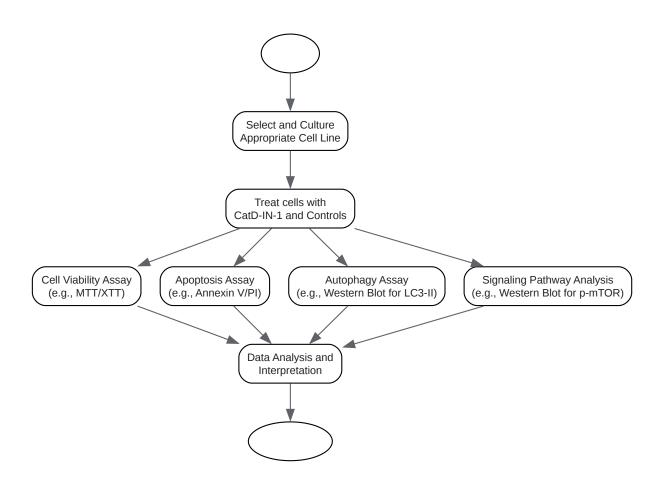
Cathepsin D in Autophagy

Cathepsin D is a crucial component of the autophagy-lysosomal pathway, responsible for the degradation of cellular components.[5] Autophagy can either promote cell survival or lead to autophagic cell death. Inhibition of Cathepsin D can block the degradation of autophagosomes, leading to their accumulation.[6]









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